

5-tert-butyl-2-iodo-1,3-dimethylbenzene

chemical properties

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Compound of Interest

Compound Name: 5-Tert-butyl-2-iodo-1,3-dimethylbenzene

Cat. No.: B1333875

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An In-depth Technical Guide to 5-tert-butyl-2-iodo-1,3-dimethylbenzene

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and reactivity of **5-tert-butyl-2-iodo-1,3-dimethylbenzene**, tailored for researchers, scientists, and professionals in drug development.

Core Chemical Properties

5-tert-butyl-2-iodo-1,3-dimethylbenzene is a substituted aromatic compound with the molecular formula $C_{12}H_{17}I$.^{[1][2][3]} Its structure features a benzene ring with two methyl groups, a tert-butyl group, and an iodine atom. This substitution pattern makes it a valuable intermediate in organic synthesis.^[1]

Quantitative Data Summary

The physical and chemical properties of **5-tert-butyl-2-iodo-1,3-dimethylbenzene** are summarized in the table below for easy reference.

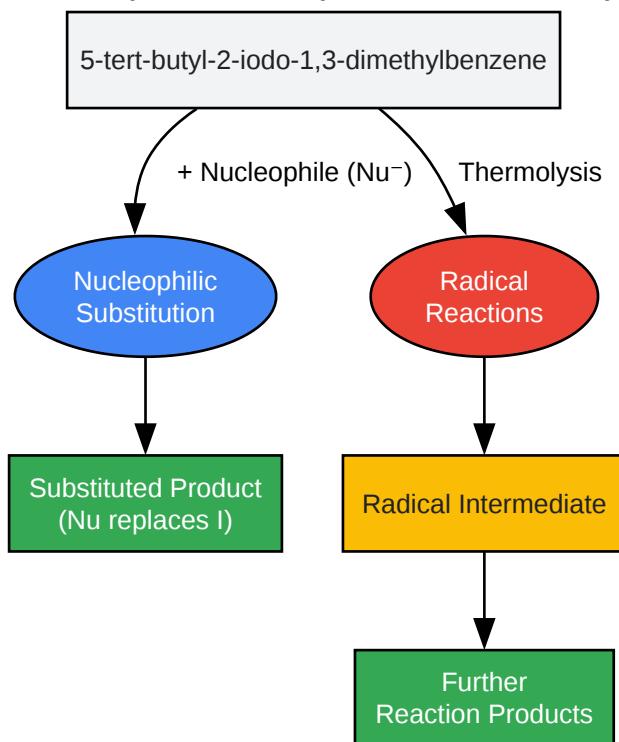
Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₁₇ I	[1][2][3][4]
Molecular Weight	288.17 g/mol	[1][2][3][4]
Melting Point	53.0-63.0 °C	[1][5][6]
Boiling Point (Predicted)	272.7 ± 19.0 °C	[6]
Density (Predicted)	1.367 ± 0.06 g/cm ³	[6]
Appearance	White to pale yellow crystals or powder	[4][5]
Purity	≥96.0% (by GC)	[5]
CAS Number	5122-20-3	[2][3][7]
Synonyms	5-tert-Butyl-2-iodo-m-xylene, 4-tert-Butyl-2,6-dimethyliodobenzene	[3][4][6]

Reactivity and Synthetic Applications

The chemical behavior of **5-tert-butyl-2-iodo-1,3-dimethylbenzene** is primarily dictated by the presence of the bulky tert-butyl group and the reactive iodine atom.^[1] The iodine atom is a good leaving group, making the compound susceptible to various nucleophilic substitution reactions.^[1] The steric hindrance provided by the adjacent methyl and tert-butyl groups can influence the regioselectivity of these reactions.

The compound can also participate in radical reactions, particularly through thermolysis, leading to the formation of radical intermediates that can engage in further chemical transformations.^[1] Due to the low electrophilicity of molecular iodine, the synthesis of this compound typically requires an oxidizing agent to generate a more reactive iodine species for electrophilic aromatic substitution.^[1]

General Reactivity of 5-tert-butyl-2-iodo-1,3-dimethylbenzene

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Caption: General reaction pathways for **5-tert-butyl-2-iodo-1,3-dimethylbenzene**.

Experimental Protocols

Synthesis via Electrophilic Iodination

A common method for the synthesis of **5-tert-butyl-2-iodo-1,3-dimethylbenzene** is the direct iodination of 1-tert-butyl-3,5-dimethylbenzene.^[1] This reaction is an example of electrophilic aromatic substitution.

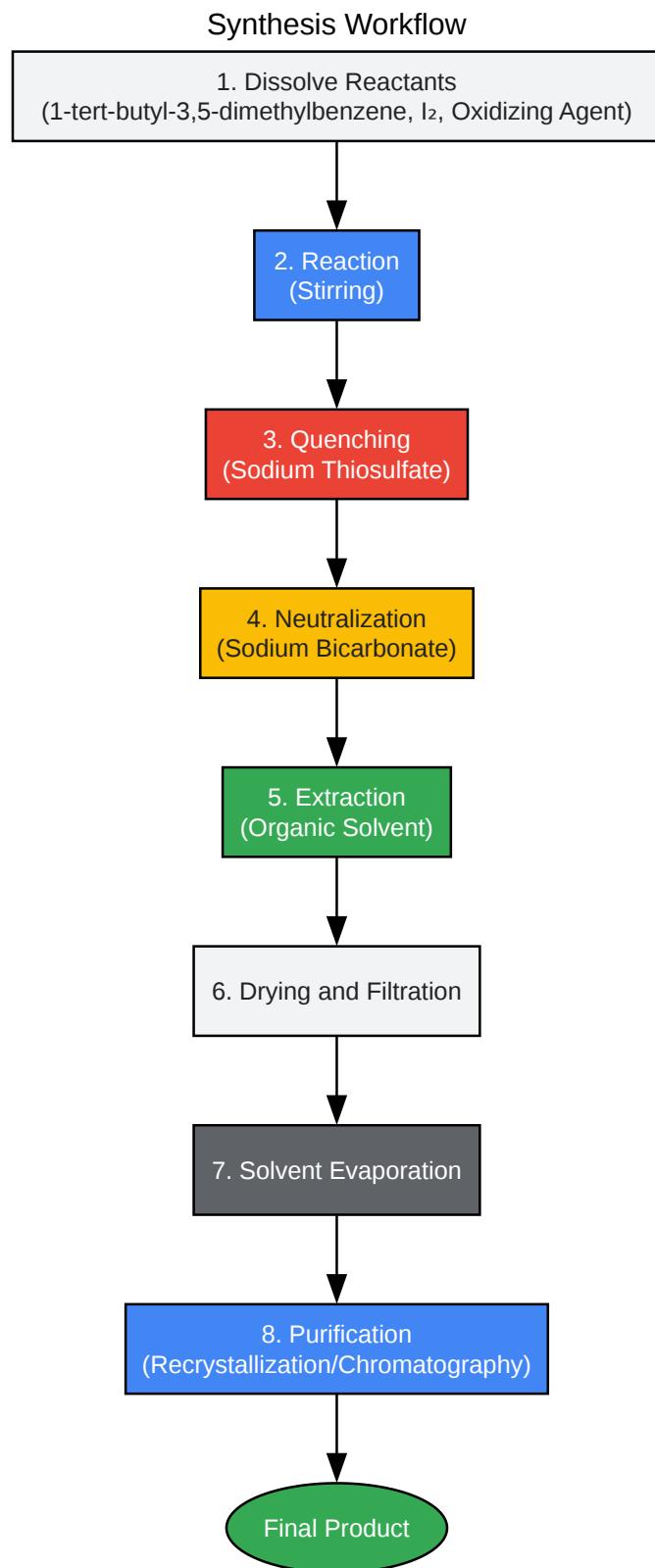
Materials:

- 1-tert-butyl-3,5-dimethylbenzene
- Iodine (I₂)
- Oxidizing agent (e.g., periodic acid, nitric acid)

- Solvent (e.g., acetic acid, dichloromethane)
- Sodium thiosulfate solution
- Sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Organic solvent for extraction (e.g., diethyl ether)

Procedure:

- Dissolve 1-tert-butyl-3,5-dimethylbenzene in the chosen solvent in a round-bottom flask.
- Add iodine and the oxidizing agent to the solution.
- Stir the mixture at room temperature or with gentle heating until the reaction is complete (monitored by TLC or GC).
- Cool the reaction mixture and quench with a solution of sodium thiosulfate to remove excess iodine.
- Neutralize the mixture with a saturated solution of sodium bicarbonate.
- Extract the product with an organic solvent.
- Wash the organic layer with brine, dry over anhydrous magnesium sulfate, and filter.
- Concentrate the solvent under reduced pressure to obtain the crude product.
- Purify the crude product by recrystallization or column chromatography.



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Caption: A typical workflow for the synthesis of **5-tert-butyl-2-iodo-1,3-dimethylbenzene**.

Safety and Handling

Based on available safety data for similar iodo-aromatic compounds, **5-tert-butyl-2-iodo-1,3-dimethylbenzene** should be handled with care. It may cause skin and serious eye irritation, as well as respiratory irritation.[6][8] Standard laboratory safety protocols should be followed, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated area or a fume hood. The compound is light-sensitive and should be stored accordingly.[6]

Conclusion

5-tert-butyl-2-iodo-1,3-dimethylbenzene is a key synthetic intermediate with well-defined chemical and physical properties. Its reactivity, primarily centered around the iodine substituent, allows for its use in a variety of organic transformations. The provided synthesis protocol outlines a standard method for its preparation, enabling its accessibility for research and development purposes. Proper safety precautions are essential when handling this compound.

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